Technical Monograph: 2-Chloro-N-(3-methylphenyl)acetamide[1]

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Compound of Interest

Compound Name:	*2-chloro-N-(3-methylphenyl)acetamide*
CAS No.:	*32428-61-8*
Cat. No.:	*B1581061*

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Executive Summary

2-Chloro-N-(3-methylphenyl)acetamide (CAS: 32428-61-8), also known as N-(3-tolyl)-2-chloroacetamide, is an

-haloacetamide derivative characterized by a high degree of electrophilicity at the

-carbon position. It serves as a versatile intermediate for the synthesis of heterocyclic compounds, local anesthetics (lidocaine analogs), and chloroacetanilide herbicides. Its structural rigidity, defined by the amide resonance and steric influence of the meta-methyl group, makes it a valuable scaffold for Structure-Activity Relationship (SAR) studies in drug discovery.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

Nomenclature & Identification

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Parameter	Detail
IUPAC Name	2-Chloro-N-(3-methylphenyl)acetamide
Common Synonyms	2-Chloro-N-m-tolylacetamide; m-Chloroacetotoluidide
CAS Registry Number	32428-61-8
Molecular Formula	C H ClNO
Molecular Weight	183.63 g/mol
SMILES	CC1=CC(NC(CCl)=O)=CC=C1

Physicochemical Properties

Property	Value	Source
Appearance	White to off-white crystalline solid	[1]
Melting Point	86 – 91 °C	[2]
Solubility	Soluble in DCM, Chloroform, Ethanol; Sparingly soluble in water	[1]
Reactivity	Highly electrophilic at C (S 2 susceptible)	[3]

Structural Visualization

The molecule consists of a phenyl ring substituted at the meta position with a methyl group, linked to a chloroacetyl moiety via an amide bond.

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Synthetic Methodology

The synthesis of **2-chloro-N-(3-methylphenyl)acetamide** is typically achieved via a Schotten-Baumann reaction or direct acylation in an organic solvent. The reaction involves the nucleophilic attack of m-toluidine on the highly reactive acyl chloride carbon of chloroacetyl chloride.

Reaction Mechanism

The lone pair on the aniline nitrogen attacks the carbonyl carbon of chloroacetyl chloride, forming a tetrahedral intermediate. Subsequent elimination of the chloride ion and deprotonation yields the amide product.

Optimized Synthetic Protocol

Reagents:

- m-Toluidine (1.0 eq)
- Chloroacetyl Chloride (1.1 eq)[1]
- Base: Triethylamine (Et

  N) or Saturated Na

  CO

  (1.2 eq)
- Solvent: Dichloromethane (DCM) or Glacial Acetic Acid

Step-by-Step Procedure:

- Preparation: Dissolve m-toluidine (e.g., 10 mmol) in dry DCM (20 mL) and cool to 0°C in an ice bath.
- Addition: Add the base (Et

  N) to the solution.

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- Acylation: Dropwise add chloroacetyl chloride (11 mmol) over 30 minutes, maintaining temperature < 5°C to prevent bis-acylation.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Workup: Wash the organic layer with 1M HCl (to remove unreacted amine), followed by saturated NaHCO

  and brine.
- Purification: Dry over anhydrous MgSO

  , filter, and concentrate in vacuo. Recrystallize from ethanol/water to obtain white needles.

Process Workflow Diagram



Fig 2. Synthetic Workflow for 2-chloro-N-(3-methylphenyl)acetamide

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[3][5][11][12]
Structural Characterization & Spectroscopy

Accurate identification relies on specific spectral fingerprints. The meta-substitution pattern is distinct in NMR analysis.[2]

Nuclear Magnetic Resonance (NMR)

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Nucleus	Shift (ppm)	Multiplicity	Assignment
H NMR	2.35	Singlet (3H)	Ar-CH
4.19	Singlet (2H)	-CH -Cl	
7.00 – 7.45	Multiplet (4H)	Aromatic Protons	
8.25	Broad Singlet (1H)	Amide -NH	
C NMR	21.4	-	Ar-CH
42.9	-	-CH -Cl	
164.0	-	C=O (Amide)	

Crystallography & Conformation

X-ray diffraction studies of this specific isomer reveal a triclinic crystal system. A key structural feature is the conformation of the amide bond:

- The N—H bond adopts a syn-conformation relative to the meta-methyl group [4].
- Intermolecular Hydrogen Bonding: Molecules form infinite chains driven by N—H···O interactions, stabilizing the crystal lattice.

Reactivity & Applications

Electrophilic Reactivity (Alkylating Agent)

The carbon-chlorine bond is activated by the adjacent carbonyl group, making the

-carbon a potent electrophile. This reactivity is exploited in Finkelstein reactions (halogen exchange) or nucleophilic substitutions (S

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2) with amines, thiols, or phenoxides.

Key Reactions:

- Heterocycle Formation: Reaction with thiourea yields aminothiazole derivatives.
- Fungicide Synthesis: Substitution of the chloride with imidazole or triazole groups generates antifungal agents [5].
- Herbicide Precursors: N-alkylation of the amide nitrogen (followed by Cl substitution) leads to chloroacetanilide herbicides similar to Acetochlor.

Reaction Pathway Diagram

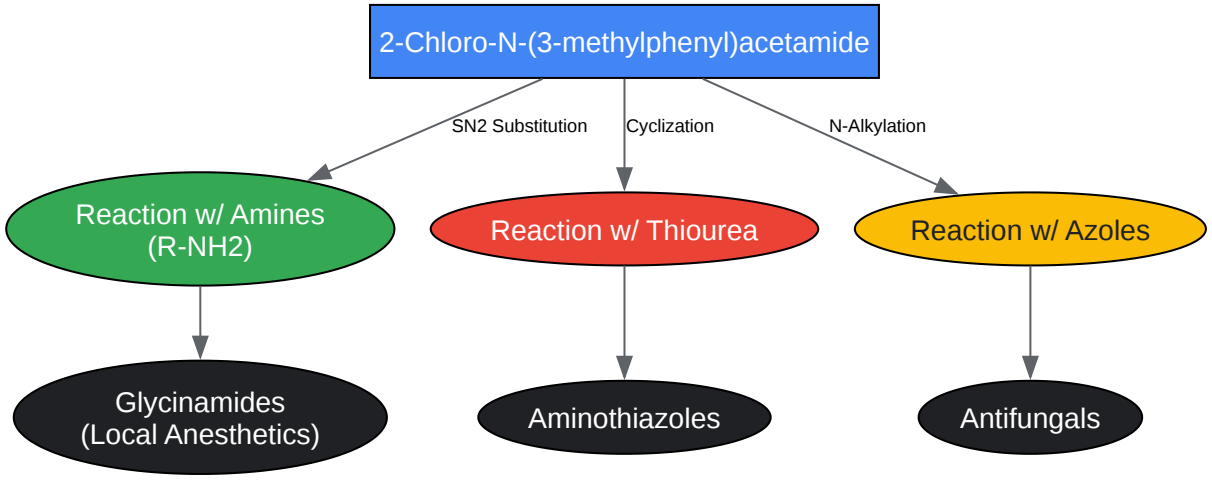


Fig 3. Reactivity Profile of the Alpha-Chloro Group

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